

# Personal protective equipment for handling UBS109

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Compound of Interest		
Compound Name:	UBS109	
Cat. No.:	B15541339	Get Quote

## **Essential Safety and Handling Guide for UBS109**

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **UBS109** (CAS 1258513-40-4), a curcumin analogue. Adherence to these procedures is essential for ensuring laboratory safety and maintaining the integrity of your experiments.

## **Hazard Identification and Safety Precautions**

**UBS109** is a yellow solid compound utilized in research for its potential anticancer and other biological activities. While a comprehensive, officially published Safety Data Sheet (SDS) for **UBS109** is not readily available, information from suppliers and data for the closely related parent compound, curcumin, indicates that it should be handled with care. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

#### Key Hazards:

- May cause skin, eye, and respiratory tract irritation.
- The toxicological properties have not been fully investigated.

#### **General Handling Precautions:**

Work in a well-ventilated area, preferably in a chemical fume hood.



- Avoid generating dust.
- Keep away from heat, sparks, and open flames.
- Do not eat, drink, or smoke in the laboratory.
- · Wash hands thoroughly after handling.

# **Personal Protective Equipment (PPE)**

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following table summarizes the required PPE for handling **UBS109**.

Body Part	Personal Protective Equipment	Specifications and Rationale
Hands	Nitrile rubber gloves	Provides protection against splashes and direct contact.
Eyes	Safety glasses with side- shields or goggles	Protects eyes from airborne particles and splashes.
Body	Laboratory coat	Prevents contamination of personal clothing.
Respiratory	N95 (US) or P1 (EN 143) respirator	Recommended when handling the powder outside of a fume hood to prevent inhalation of dust particles.

## **Chemical and Physical Properties**

The following table summarizes the known quantitative data for **UBS109**.



Property	Value	Source
Molecular Formula	C18H17N3O	Immunomart
CAS Number	1258513-40-4	Immunomart
Appearance	Yellow solid	AdipoGen Life Sciences
Solubility	Soluble in DMSO (10mg/ml), Insoluble in water	AdipoGen Life Sciences
Storage Temperature	-20°C or -80°C	MedchemExpress, Immunomart

# Experimental Protocol: Handling and Preparation of UBS109 Stock Solution

This protocol outlines the step-by-step procedure for safely handling **UBS109** and preparing a stock solution.

#### Materials:

- UBS109 powder
- Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (as specified in Table 1)

#### Procedure:

- · Preparation:
  - Don all required PPE: lab coat, nitrile gloves, and safety glasses.



- Perform all work within a certified chemical fume hood.
- Ensure all necessary materials are within the fume hood to minimize movement.
- Weighing:
  - Carefully weigh the desired amount of **UBS109** powder using a calibrated analytical balance.
  - Use a spatula to transfer the powder and avoid creating dust.
- Solubilization:
  - Transfer the weighed UBS109 powder into a microcentrifuge tube.
  - Add the required volume of DMSO to achieve the desired stock concentration (e.g., 10 mg/mL).
  - Cap the tube securely.
- Mixing:
  - Vortex the solution until the **UBS109** is completely dissolved.
- Storage:
  - For short-term storage (up to 1 month), store the stock solution at -20°C.
  - For long-term storage (up to 6 months), aliquot the stock solution into smaller volumes and store at -80°C to avoid repeated freeze-thaw cycles.

## **Disposal Plan**

Proper disposal of **UBS109** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

 Unused UBS109: Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.





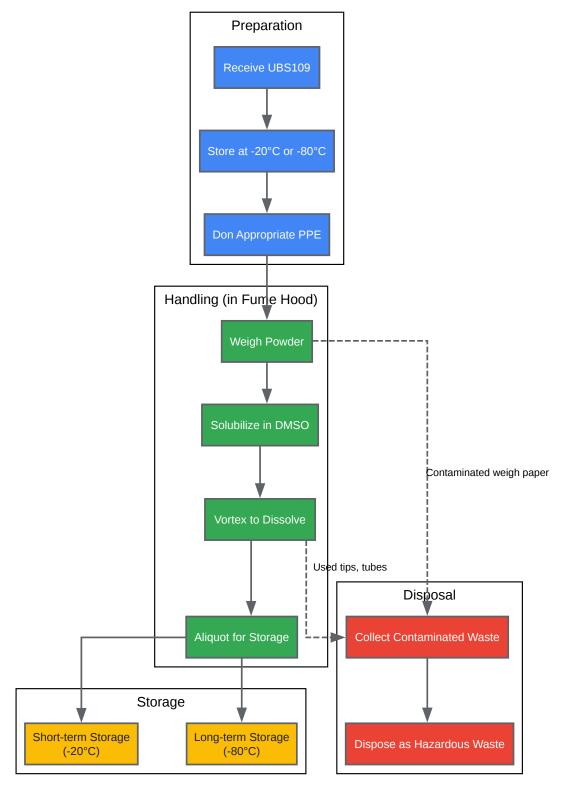
- Contaminated Materials: All materials that have come into contact with UBS109, including gloves, pipette tips, and tubes, should be collected in a designated hazardous waste container for proper disposal.
- Empty Containers: Rinse empty containers thoroughly with an appropriate solvent (e.g., DMSO) and dispose of the rinsate as hazardous waste.

## **Workflow and Safety Diagram**

The following diagram illustrates the standard workflow for handling **UBS109**, from receiving the compound to its final disposal, incorporating key safety checkpoints.



#### UBS109 Handling and Safety Workflow



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Caption: Workflow for safe handling, storage, and disposal of **UBS109**.







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